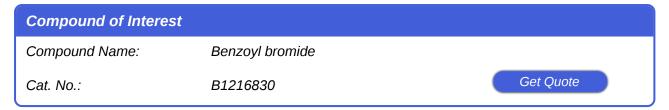


# Handling Benzoyl Bromide: A Guide to Safe Laboratory Practices

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For Immediate Reference: Essential Safety and Handling Information for Benzoyl Bromide

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Benzoyl bromide** in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of all personnel.

## **Personal Protective Equipment (PPE)**

When working with **Benzoyl bromide**, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE.



PPE Category	Specification
Eye/Face Protection	Use tightly fitting safety goggles or chemical safety goggles approved under NIOSH (US) or EN 166 (EU) standards. A face shield is also recommended.[1][2][3]
Skin Protection	Wear chemical-resistant gloves, such as fluorinated rubber (minimum layer thickness: 0.7 mm), which has a breakthrough time of 480 minutes.[1] Always inspect gloves before use and use proper removal techniques.[1] A lab coat and a chemical-resistant apron are also necessary to prevent skin exposure.[2][3]
Respiratory Protection	Work should be conducted in a well-ventilated laboratory hood.[3][4] If vapors or aerosols are generated, or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1][2] For exposures potentially exceeding 30 ppm (as Hydrogen Bromide), a self-contained breathing apparatus (SCBA) with a full facepiece operated in a pressure-demand or other positive-pressure mode is necessary.[4]

## **Emergency Procedures: First Aid**

Immediate and appropriate first aid is critical in the event of exposure to **Benzoyl bromide**.



Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][4] Seek immediate medical attention.[2][4]
Skin Contact	Quickly remove all contaminated clothing.  Immediately wash the affected area with large amounts of soap and water.[4] Seek immediate medical attention.[2]
Inhalation	Remove the individual to fresh air.[2][5] If the person is not breathing, give artificial respiration. [2] Seek immediate medical attention.[2][5]
Ingestion	Do NOT induce vomiting.[2][5] If the person is conscious, have them drink plenty of water or milk.[2][6] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

### **Handling and Storage**

Proper handling and storage procedures are essential to prevent accidents and maintain the chemical's stability.

#### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][7]
- Avoid breathing mist, vapors, or spray.[2]
- Do not get in eyes, on skin, or on clothing.[2]
- Keep away from open flames, hot surfaces, and sources of ignition.
- Benzoyl bromide reacts violently with water; do not allow contact with water or moist air.[2]



Handle under an inert gas like nitrogen.[2]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4]
- Protect from moisture, light, heat, sparks, and flame.[2][4][7]
- Store in a corrosives area.[2]
- Incompatible with strong oxidizing agents, strong bases, and alcohols.[2]

### **Spill and Disposal Plan**

A clear plan for managing spills and disposing of waste is crucial.

#### Spill Response:

- Evacuate all non-essential personnel from the spill area.[4]
- Remove all sources of ignition.[2][4]
- Wear appropriate PPE, including respiratory protection.
- Cover the spill with a dry, inert material such as dry lime, sand, or soda ash.[4] DO NOT USE WATER.[4]
- Collect the absorbed material into a suitable, closed container for disposal.[2][4]
- Ventilate the area after cleanup is complete.[4]

#### Waste Disposal:

- Benzoyl bromide waste must be treated as hazardous waste.[4]
- Dispose of the waste in a sealed, clearly labeled, and non-reactive container.[3] The label should include the full chemical name.
- The waste should be classified as halogenated organic waste.[3]



- Store waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.[3]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and disposal in accordance with local, state, and federal regulations.[3][4]

## **Physical and Chemical Properties**

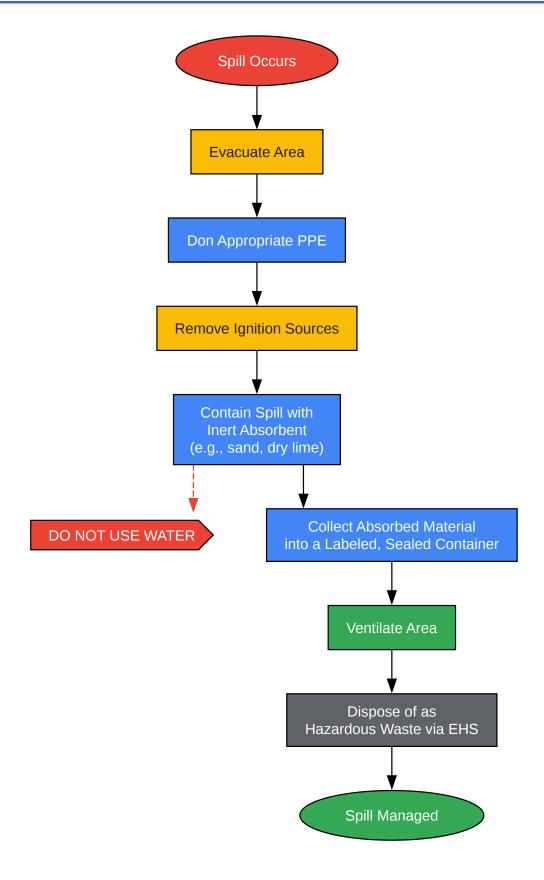
The following table summarizes key quantitative data for **Benzoyl bromide**.

Property	Value
Molecular Formula	C7H5BrO
Molecular Weight	185.02 g/mol
Boiling Point	198 - 199 °C / 388.4 - 390.2 °F @ 760 mmHg[7]
Melting Point	-31 °C / 26.6 - 30.2 °F[7]
Flash Point	86 °C / 186.8 °F[7]
Specific Gravity	1.570
Vapor Pressure	0.49 mbar @ 20 °C[8]
Vapor Density	5.8 (air=1)[8]
Solubility in water	436 mg/L (25°C)[8]

### **Benzoyl Bromide Spill Response Workflow**

The following diagram outlines the step-by-step procedure for responding to a **Benzoyl bromide** spill.





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Caption: Workflow for a safe and effective response to a Benzoyl bromide spill.



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